

An In-depth Technical Guide to Acid Orange 33

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid orange 33

Cat. No.: B3029409

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and experimental applications of Acid Orange 33. The information is intended for researchers, scientists, and professionals in drug development who may utilize azo dyes in their studies.

Core Chemical and Physical Properties

Acid Orange 33, also known by its Colour Index name C.I. 24780, is a double azo dye.^{[1][2]} It is recognized for its utility in dyeing various materials and as a chemical stain.^{[1][3][4]}

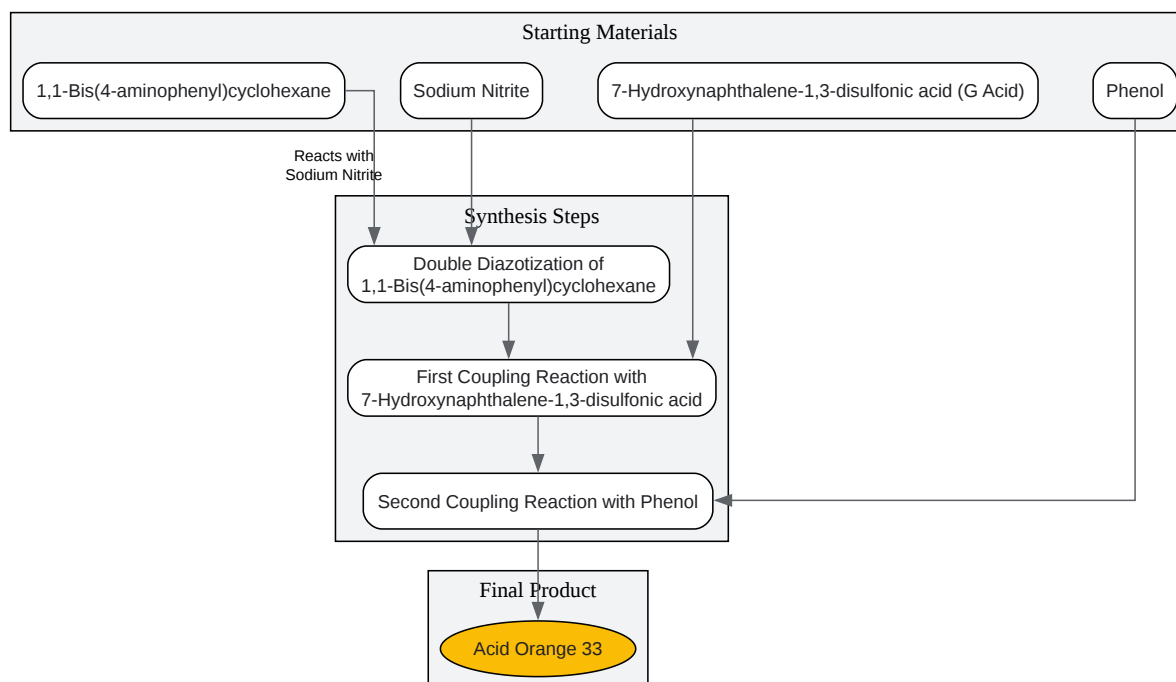
Table 1: Chemical and Physical Properties of Acid Orange 33

Property	Value	Reference
Molecular Formula	C ₃₄ H ₂₈ N ₄ Na ₂ O ₈ S ₂	^{[1][5]}
Molecular Weight	730.72 g/mol	^{[1][2]}
CAS Registry Number	6507-77-3	^{[1][2]}
Appearance	Golden orange powder	^{[6][7]}
Solubility	Soluble in water (golden orange solution), soluble in ethanol (golden orange solution)	^{[1][4][6]}

Synthesis of Acid Orange 33

The manufacturing process for Acid Orange 33 involves a multi-step chemical synthesis. The primary method consists of the double nitriding of 1,1-Bis(4-aminophenyl)cyclohexane, which is then coupled with 7-Hydroxynaphthalene-1,3-disulfonic acid and phenol.^{[1][2][8]}

Below is a diagram illustrating the synthesis workflow.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for Acid Orange 33.

Experimental Protocols

While specific drug development applications for Acid Orange 33 are not widely documented, its properties as a dye make it a subject of study in areas such as environmental remediation and material science. A common experimental application is its removal from aqueous solutions using adsorbents.

This protocol outlines a general method for studying the adsorption of Acid Orange 33 onto a solid adsorbent, based on methodologies for similar dyes.[\[9\]](#)

Objective: To determine the adsorption capacity of a given adsorbent for Acid Orange 33.

Materials:

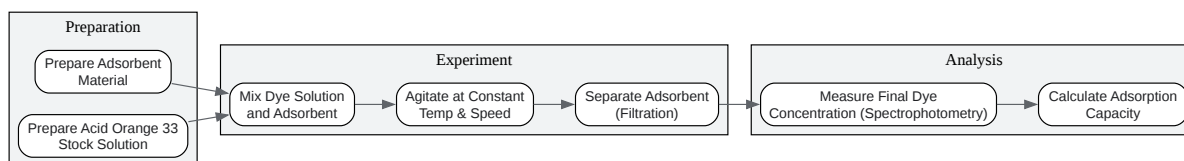
- Acid Orange 33 stock solution
- Adsorbent material (e.g., activated carbon, bentonite)
- pH meter
- Spectrophotometer
- Shaker or magnetic stirrer
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment

Procedure:

- **Preparation of Standard Solutions:** Prepare a stock solution of Acid Orange 33 and create a series of standard solutions of known concentrations.
- **Calibration Curve:** Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for Acid Orange 33 to generate a calibration curve.
- **Batch Adsorption Experiments:**
 - Take a fixed volume of Acid Orange 33 solution of a known initial concentration in a series of flasks.

- Adjust the pH of the solutions to the desired values using HCl or NaOH.
- Add a pre-weighed amount of the adsorbent to each flask.
- Agitate the flasks at a constant speed and temperature for a specified period.
- Analysis:
 - After the desired contact time, filter the solutions to separate the adsorbent.
 - Measure the absorbance of the supernatant to determine the final concentration of Acid Orange 33 using the calibration curve.
- Data Calculation:
 - Calculate the amount of dye adsorbed per unit mass of adsorbent (q_e) using the formula:
 $q_e = (C_0 - C_e) * V / m$ where:
 - C_0 = initial dye concentration
 - C_e = equilibrium dye concentration
 - V = volume of the solution
 - m = mass of the adsorbent

The following diagram illustrates the experimental workflow for an adsorption study.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for dye adsorption studies.

Applications and Relevance

The primary application of Acid Orange 33 is in the dyeing and printing of materials such as wool, silk, nylon, paper, and leather.[1][4][8] In a research context, it is often used as a model compound in studies on the removal of dyes from wastewater, for example, through adsorption on materials like bentonite.[3][6][10] Its classification as a fluorescent dye also suggests potential applications in imaging and as a chemical stain, though these are less commonly cited.[3] There is currently limited direct evidence of its use in signaling pathway elucidation or as a lead compound in drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Acid Orange 33 Manufacturers and suppliers - Alan Chemical [alanchemindustries.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Acid Orange 33 - Acid Orange GS - Weak Acid Brilliant Orange from Emperor Chem [emperordye.com]
- 5. Acid Orange 33 [chembk.com]
- 6. Acid Orange 33 | 6507-77-3 [chemicalbook.com]
- 7. Acid Orange 33 CAS#: 6507-77-3 [m.chemicalbook.com]
- 8. Low Price Acid Orange 33 Dyes Suppliers, Manufacturers, Factory - Fucal Chem [colorfuldyes.com]
- 9. jmaterenviromsci.com [jmaterenviromsci.com]
- 10. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Acid Orange 33]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3029409#molecular-formula-of-acid-orange-33>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com